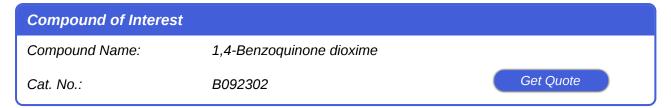


# In-Depth Technical Guide: p-Benzoquinone Dioxime (CAS 105-11-3)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, experimental protocols, and key applications of p-Benzoquinone Dioxime (CAS 105-11-3). All quantitative data is presented in structured tables for ease of reference, and key processes are visualized using logical diagrams.

## **Chemical Identity and Properties**

p-Benzoquinone dioxime, also known as **1,4-benzoquinone dioxime** or quinone dioxime, is an organic compound widely utilized as a vulcanizing agent and crosslinking agent, particularly in the rubber industry.[1][2][3]

### **Physical Properties**

The physical characteristics of p-Benzoquinone Dioxime are summarized below. The appearance is typically a crystalline solid, with color ranging from pale yellow to brown depending on purity.[3][4][5]



Property	Value	Source(s)
Appearance	Pale yellow to brown crystalline powder	[3][4][5]
Melting Point	243 °C (decomposes)	[5]
Boiling Point	303.0 ± 42.0 °C at 760 mmHg (Predicted)	
Density	1.3 ± 0.1 g/cm <sup>3</sup>	_
Vapor Pressure	1.41 x 10 <sup>-5</sup> mmHg	[6]
Solubility	Insoluble in water, benzene, and gasoline. Soluble in ethanol and slightly soluble in acetone.	[3][7]

## **Chemical Properties**

Key chemical identifiers and properties are provided in the table below.



Property	Value	Source(s)
CAS Number	105-11-3	[3]
Molecular Formula	C <sub>6</sub> H <sub>6</sub> N <sub>2</sub> O <sub>2</sub>	[3]
Molecular Weight	138.12 g/mol	[3]
IUPAC Name	(1E,4E)-N,N'- dihydroxycyclohexa-2,5-diene- 1,4-diimine	
Synonyms	p-Quinone dioxime, Quinone dioxime, PQD, QDO	[3]
Stability	Stable at normal temperature and pressure. Decomposes at high temperatures.	[3][7]
Reactivity	Incompatible with strong acids and strong oxidizing agents.[8] Oxidants have an active effect on it, which is utilized in vulcanization processes.[7]	

## **Experimental Protocols**

Detailed methodologies for the synthesis and analysis of p-Benzoquinone Dioxime are outlined below.

## Synthesis Protocol: From p-Benzoquinone

A common laboratory-scale synthesis involves the oximation of p-benzoquinone with hydroxylamine hydrochloride.[4]

#### Materials:

- p-Benzoquinone (4.0g)
- Hydroxylamine hydrochloride (10.0g)



- Calcium carbonate (5.4g)
- Ethanol (80ml)
- Water (20ml for reaction, 60ml for workup)
- Hydrochloric acid (36.5% w/w, 11.3g)

#### Procedure:

- Charge a reactor with 4.0g of p-benzoquinone, 5.4g of calcium carbonate, and 10.0g of hydroxylamine hydrochloride.
- · Add 80ml of ethanol and 20ml of water to the reactor.
- Stir the mixture evenly and heat to 70°C for 3 hours.
- After the reaction is complete, remove the solvent by vacuum distillation.
- To the residue, add 60ml of water and 11.3g of 36.5% hydrochloric acid.
- Stir the resulting mixture for 5 minutes.
- Collect the solid product by filtration, wash with water, and dry to yield p-Benzoquinone Dioxime.[4]

## Analytical Protocol: High-Performance Liquid Chromatography (HPLC)

This method allows for the simultaneous determination of p-Benzoquinone Dioxime (BQD) and its common impurity, p-nitrosophenol (NSP).[9]

#### Instrumentation & Conditions:

- HPLC System: Standard HPLC with UV detector
- Column: Kromasil C18, 5 μm, 150 x 4.6 mm I.D.[1][9]



 Mobile Phase: Methanol / Water / NH₄Ac-NH₃ buffer (pH 7.0, 50mM) in a ratio of 30:50:20 (v/v/v).[9]

Flow Rate: 1.0 mL/min[1]

Column Temperature: 30 °C[1]

Detection Wavelength: 305 nm[1][9]

Injection Volume: 10 μL[1]

#### Sample Preparation:

- Accurately weigh approximately 6.00 mg of the p-Benzoquinone Dioxime sample.
- Transfer the sample to a 10 mL volumetric flask.
- Dissolve and dilute to the mark with methanol.[9]

#### **Expected Retention Times:**

- p-Nitrosophenol (NSP): ~2.27 min[1]
- p-Benzoquinone Dioxime (BQD): ~4.76 min[1]

## **Core Applications and Mechanisms**

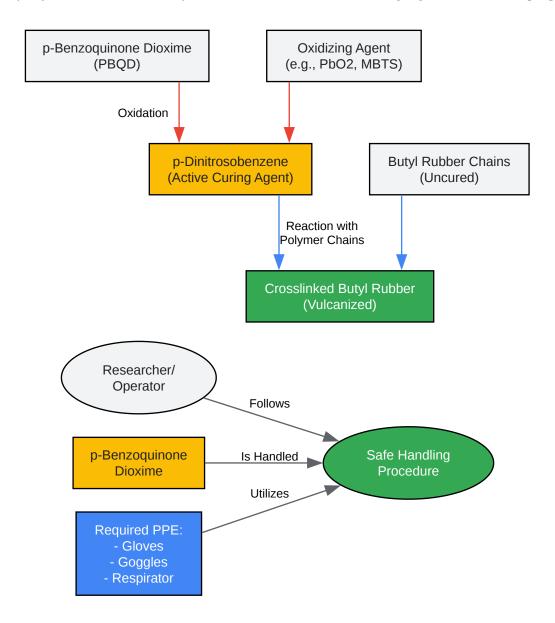
The primary industrial application of p-Benzoquinone Dioxime is as a non-sulfur vulcanizing (curing) agent for various elastomers, most notably for butyl rubber (IIR) and ethylene-propylene-diene monomer (EPDM) rubber.[3][7]

## **Vulcanization of Butyl Rubber**

In the presence of an oxidizing agent (e.g., lead dioxide, PbO<sub>2</sub>, or dibenzothiazyl disulfide, MBTS), p-Benzoquinone Dioxime is converted to the active crosslinking agent, p-dinitrosobenzene.[10] This species then reacts with the polymer chains of the rubber, forming stable carbon-nitrogen crosslinks. This process, known as quinone cure, imparts high tensile



strength, and excellent heat and ozone resistance to the rubber.[10][11] The vulcanization can proceed rapidly, even at room temperature when certain oxidizing agents are used.[10]



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